

In-Depth Technical Guide: 1-Iodo-9,10-anthraquinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodo-9,10-anthraquinone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Iodo-9,10-anthraquinone is a halogenated derivative of anthraquinone, a polycyclic aromatic organic compound. Anthraquinones are a well-studied class of molecules with diverse applications, ranging from dyes and pigments to therapeutic agents. The introduction of an iodine atom at the 1-position of the anthraquinone scaffold can significantly alter its physicochemical properties and biological activity, making it a compound of interest for further investigation, particularly in the field of drug development. This technical guide provides a comprehensive overview of **1-Iodo-9,10-anthraquinone**, including its chemical identity, properties, a detailed synthesis protocol, and an exploration of its potential biological significance.

Chemical Identity and Properties

A clear understanding of the fundamental chemical and physical properties of **1-Iodo-9,10-anthraquinone** is essential for its application in research and development.

Property	Value	Reference
IUPAC Name	1-iodoanthracene-9,10-dione	[1]
CAS Number	3485-80-1	[1]
Molecular Formula	C ₁₄ H ₇ IO ₂	[1]
Molecular Weight	334.11 g/mol	[1]
Appearance	Yellow solid (presumed based on anthraquinone)	
Solubility	Poorly soluble in water, soluble in hot organic solvents (inferred from anthraquinone)	[2]

Table 1: Physicochemical Properties of **1-iodo-9,10-anthraquinone**. This table summarizes key identifiers and physical properties of the compound.

Synthesis of 1-iodo-9,10-anthraquinone

The synthesis of **1-iodo-9,10-anthraquinone** can be achieved through a Sandmeyer-type reaction, starting from the readily available 1-amino-9,10-anthraquinone. This method provides a reliable route to introduce the iodo-substituent at the desired position.

Experimental Protocol: Synthesis via Diazotization and Iodination

This protocol details the conversion of 1-amino-9,10-anthraquinone to **1-iodo-9,10-anthraquinone**.

Materials:

- 1-Amino-9,10-anthraquinone
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)

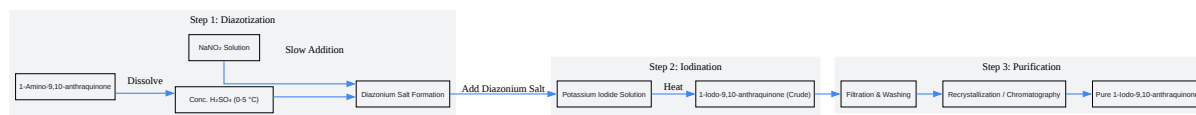
- Potassium Iodide (KI)
- Ice
- Distilled Water
- Ethanol
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., Dichloromethane or Chloroform)
- Filter paper
- Beakers, flasks, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator

Procedure:

- Diazotization of 1-Amino-9,10-anthraquinone:
 - In a flask, dissolve a specific molar equivalent of 1-amino-9,10-anthraquinone in cold, concentrated sulfuric acid. This step should be performed in an ice bath to maintain a low temperature (0-5 °C).
 - Slowly add a solution of sodium nitrite (dissolved in a small amount of water) dropwise to the stirred mixture. The temperature must be strictly controlled to prevent the decomposition of the diazonium salt.
 - Continue stirring for an additional 30-60 minutes after the addition is complete to ensure the full formation of the diazonium salt.
- Iodination (Sandmeyer Reaction):
 - In a separate beaker, prepare a solution of potassium iodide in water.

- Slowly and carefully add the cold diazonium salt solution to the potassium iodide solution with vigorous stirring. Effervescence (release of nitrogen gas) will be observed.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then gently heat it (e.g., in a water bath at 50-60 °C) for about an hour to ensure the complete decomposition of the diazonium salt and formation of the iodo-derivative.
- Isolation and Purification:
 - Cool the reaction mixture to room temperature. The crude **1-iodo-9,10-anthraquinone** will precipitate out of the solution.
 - Filter the precipitate using a Buchner funnel and wash it thoroughly with distilled water to remove any inorganic salts.
 - Further wash the crude product with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by another wash with distilled water.
 - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of organic solvents.
 - Alternatively, for higher purity, column chromatography on silica gel can be employed.
 - Dry the purified product under vacuum.

Logical Workflow for Synthesis:



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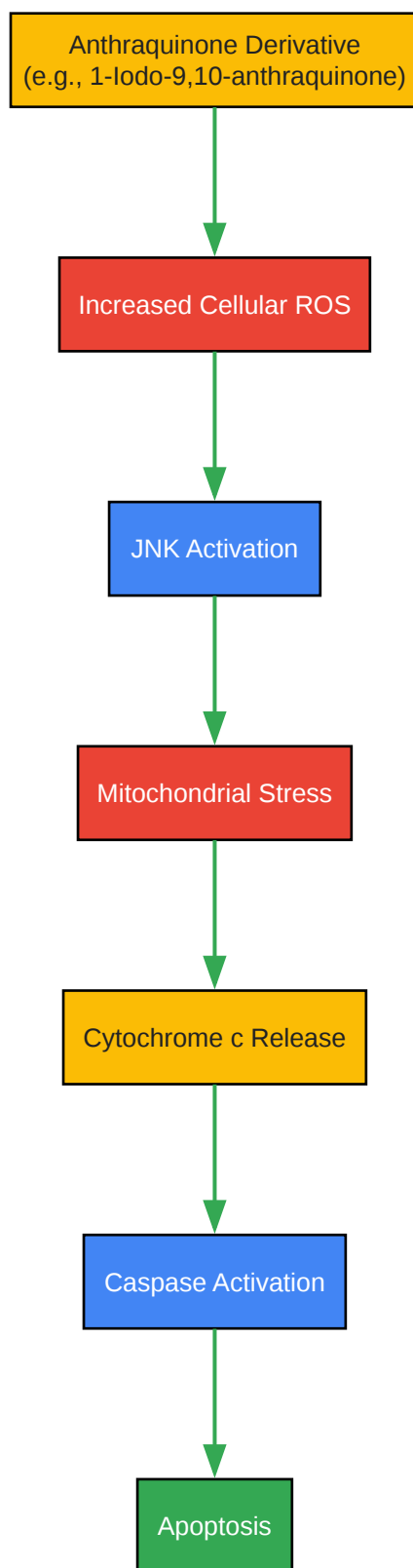
Caption: Workflow for the synthesis of **1-Iodo-9,10-anthraquinone**.

Potential Biological Activity and Signaling Pathways

While specific studies on the biological activity of **1-Iodo-9,10-anthraquinone** are limited, the broader class of anthraquinones is well-known for its diverse pharmacological effects, particularly as anticancer agents.[3][4] The mechanism of action for many anthraquinone derivatives involves the induction of apoptosis (programmed cell death) in cancer cells.

One of the key signaling pathways implicated in the anticancer activity of some anthraquinone derivatives is the Reactive Oxygen Species (ROS)/c-Jun N-terminal Kinase (JNK) pathway.[5]

Hypothesized Signaling Pathway for Anthraquinone Derivatives:

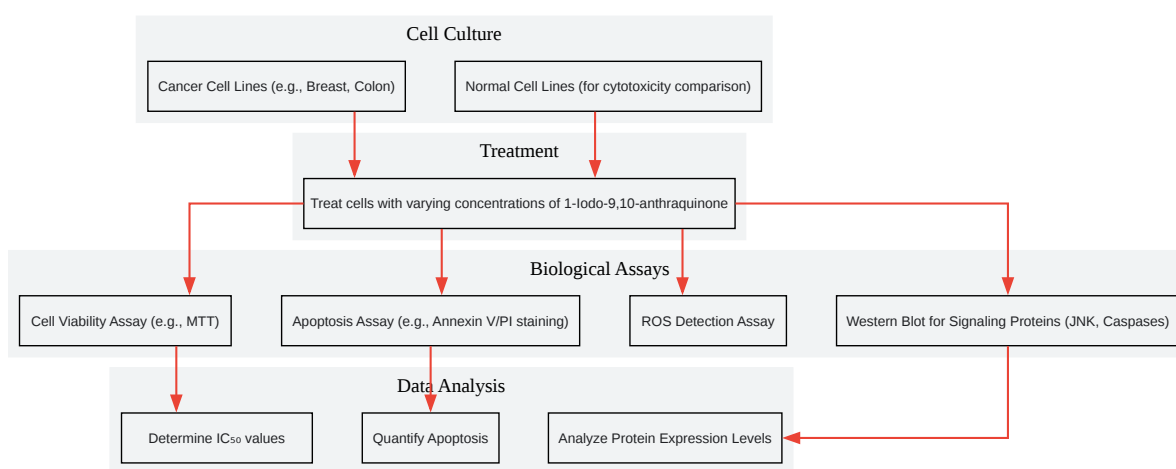


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Caption: Hypothesized ROS/JNK signaling pathway for anthraquinone-induced apoptosis.

Experimental Workflow for Biological Evaluation:

To investigate the potential anticancer effects of **1-Iodo-9,10-anthraquinone**, a structured experimental workflow is necessary.



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Caption: Experimental workflow for evaluating the anticancer activity of **1-Iodo-9,10-anthraquinone**.

Conclusion

1-Iodo-9,10-anthraquinone presents itself as a compound with potential for further exploration in medicinal chemistry and drug development. Its synthesis from readily available starting materials is straightforward. Based on the known activities of related anthraquinone derivatives, it is hypothesized that this compound may exhibit anticancer properties, possibly through the induction of apoptosis via the ROS/JNK signaling pathway. The provided experimental

protocols and workflows offer a foundational framework for researchers to synthesize and evaluate the biological effects of **1-Iodo-9,10-anthraquinone**, paving the way for the discovery of novel therapeutic agents. Further research is warranted to elucidate its specific mechanisms of action and to assess its full therapeutic potential.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Iodo-9,10-anthraquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15045112#1-iodo-9-10-anthraquinone-iupac-name-and-cas-number]

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